

A Comprehensive Technical Guide to Methionyl-Glutamic Acid (H-Met-Glu-OH)

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Compound of Interest

Compound Name: *H-Met-Glu-OH*

Cat. No.: *B089144*

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This technical guide provides a detailed overview of the dipeptide Methionyl-Glutamic Acid (**H-Met-Glu-OH**), covering its chemical identity, physicochemical properties, a representative synthesis protocol, and its potential biological significance based on the roles of its constituent amino acids.

Chemical Identity and Nomenclature

The full chemical name of the tripeptide **H-Met-Glu-OH** is Methionyl-glutamic acid. The "H-" at the N-terminus indicates a free amino group, and the "-OH" at the C-terminus signifies a free carboxyl group. This dipeptide is formed through a peptide bond between the carboxyl group of methionine and the amino group of glutamic acid.

The International Union of Pure and Applied Chemistry (IUPAC) name for L-Methionyl-L-glutamic acid is (2S)-2-[[[(2S)-2-amino-4-(methylthio)butanoyl]amino]pentanedioic acid.

Physicochemical Properties

A summary of the key quantitative data for Methionyl-glutamic acid is presented in the table below. Experimental data such as pKa, isoelectric point, and solubility are not readily available in the public literature, which is common for less-studied dipeptides.

Property	Value	Source
CAS Number	14517-44-3	[1]
Molecular Formula	C10H18N2O5S	[1]
Molecular Weight	278.33 g/mol	[1]

Representative Experimental Protocol: Synthesis of Methionyl-Glutamic Acid

The following is a representative protocol for the synthesis of Methionyl-glutamic acid, adapted from established methods for peptide synthesis. This method involves the coupling of protected amino acid derivatives followed by deprotection.

Materials:

- N-protected L-Methionine (e.g., Boc-Met-OH)
- L-Glutamic acid dimethyl ester hydrochloride
- Coupling agent (e.g., DCC/HOBt or HATU)
- Base (e.g., Diisopropylethylamine - DIPEA)
- Solvent (e.g., Dichloromethane - DCM, Dimethylformamide - DMF)
- Deprotection agent (e.g., Trifluoroacetic acid - TFA for Boc group; NaOH for ester hydrolysis)
- Silica gel for column chromatography
- Standard laboratory glassware and purification equipment

Procedure:

- Coupling Reaction:

- Dissolve N-protected L-Methionine and L-Glutamic acid dimethyl ester hydrochloride in an appropriate solvent (e.g., DMF).
- Add the base (DIPEA) to neutralize the hydrochloride salt.
- Add the coupling agent (e.g., HATU) to the reaction mixture and stir at room temperature for several hours until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, quench the reaction and perform a standard aqueous workup to extract the protected dipeptide.
- Purify the crude product by silica gel column chromatography.
- Deprotection:
 - N-terminal deprotection: Treat the purified, protected dipeptide with a deprotection agent suitable for the chosen protecting group (e.g., 20% TFA in DCM for a Boc group) to remove the N-terminal protecting group.
 - C-terminal deprotection: Subsequently, hydrolyze the methyl esters of the glutamic acid residue using a mild base (e.g., 1M NaOH) to yield the free carboxyl groups.
 - Neutralize the reaction mixture and purify the final product, **H-Met-Glu-OH**, using techniques such as ion-exchange chromatography or preparative HPLC.
- Characterization:
 - Confirm the identity and purity of the final product using analytical techniques such as NMR spectroscopy and mass spectrometry.

Biological Significance and Signaling Pathways

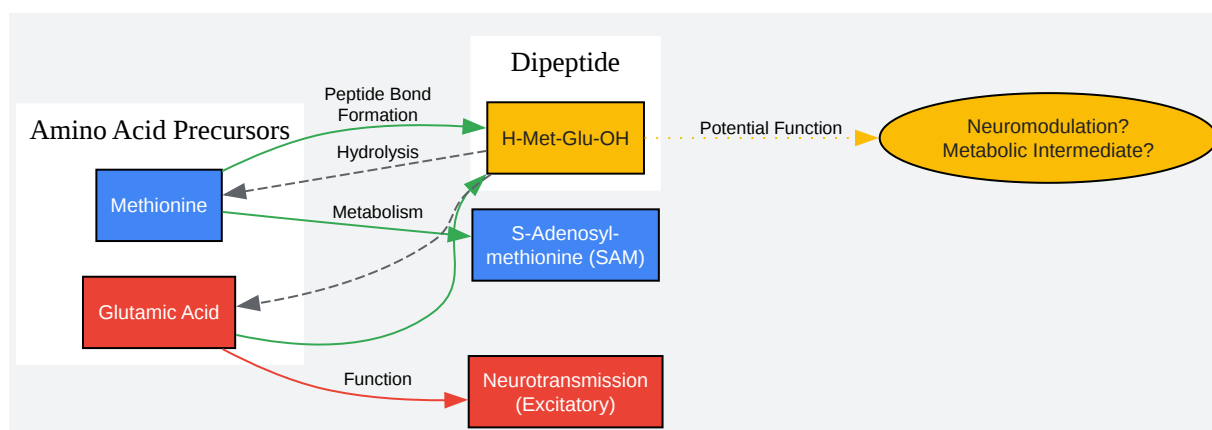
While specific signaling pathways for the dipeptide **H-Met-Glu-OH** have not been extensively studied, its biological role can be inferred from the functions of its constituent amino acids, L-methionine and L-glutamic acid. Both are crucial molecules in cellular metabolism and neurotransmission.

L-Methionine is an essential amino acid with a key role in protein synthesis and as a precursor for other sulfur-containing compounds like cysteine and taurine. It is also the precursor for S-adenosylmethionine (SAM), the primary methyl group donor in the cell, which is vital for the methylation of DNA, RNA, proteins, and lipids.[2][3]

L-Glutamic acid is a non-essential amino acid and the most abundant excitatory neurotransmitter in the central nervous system.[4][5] It plays a critical role in learning and memory through its interaction with glutamate receptors (iGluRs and mGluRs).[6] Glutamate is also a key player in cellular metabolism, linking amino acid and carbohydrate metabolism through the citric acid cycle.[7]

The dipeptide **H-Met-Glu-OH** could potentially act as a neuromodulator, be involved in specific metabolic pathways, or serve as a transport form for these amino acids. For instance, methionine's metabolite, homocysteine, is known to interact with glutamatergic receptors.[8]

Below is a diagram illustrating the metabolic relationship between methionine, glutamic acid, and their dipeptide.



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Metabolic context of Methionyl-Glutamic Acid.

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